

Technical Guide: Spectroscopic Analysis of 4-Hydroxy-tetramisole

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Compound of Interest

Compound Name: 4-Hydroxy-tetramisole

CAS No.: 6649-26-9

Cat. No.: B1611461

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Executive Summary

4-Hydroxy-tetramisole (

) is the primary Phase I metabolite of the anthelmintic and immunomodulator Levamisole. While Levamisole itself is a common adulterant in illicit cocaine supplies and a regulated veterinary drug, its rapid metabolism makes the parent compound difficult to detect after short windows. Consequently, **4-Hydroxy-tetramisole** (often found as a glucuronide conjugate) serves as the definitive retrospective marker for Levamisole exposure in equine doping control and forensic toxicology.

This guide details the structural elucidation and routine detection of this analyte using UV-Vis, IR, Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR), with a focus on distinguishing it from the parent molecule.

Molecular Architecture & Properties[1][2]

The molecule consists of a bicyclic imidazothiazole ring fused to a phenyl group. The "4-hydroxy" designation refers to the para-position on the phenyl ring relative to the

imidazothiazole attachment point.

Property	Data
IUPAC Name	4-(2,3,5,6-tetrahydroimidazo[2,1-b][1,3]thiazol-6-yl)phenol
Molecular Formula	
Exact Mass	220.0670 Da
Monoisotopic Mass	221.0743 Da
Chirality	Contains one chiral center at C6. (Levamisole is the S-enantiomer; Tetramisole is the racemate).
Solubility	Soluble in methanol, DMSO, and dilute acids; sparingly soluble in non-polar solvents.

Spectroscopic Profiling

UV-Visible Spectroscopy

Unlike Levamisole, which exhibits a simple absorption profile typical of alkyl-benzenes, **4-Hydroxy-tetramisole** displays bathochromic shifts due to the auxochromic phenolic hydroxyl group.

- Primary

: ~225 nm (Strong,
)

- Secondary

: ~275–280 nm (Moderate, Phenolic band)

- pH Dependency: The spectrum exhibits a hyperchromic and bathochromic shift in basic media (

) due to the formation of the phenolate ion (

).

Infrared Spectroscopy (FT-IR)

The IR spectrum provides rapid functional group verification. The key differentiator from the parent Levamisole is the broad hydroxyl stretch.

Frequency ()	Assignment	Structural Note
3200–3500	O-H Stretch (Broad)	Diagnostic peak; absent in parent Levamisole.
3050	C-H Stretch ()	Aromatic ring protons.
2850–2950	C-H Stretch ()	Aliphatic imidazothiazole ring.
1610, 1515	C=C Ring Stretch	Para-substituted aromatic ring breathing modes.
1230	C-N Stretch	Imidazothiazole C-N bond.

Mass Spectrometry (LC-MS/MS)

Mass spectrometry is the gold standard for detection in biological matrices. The ionization is typically performed in Positive Electrospray Ionization (ESI+) mode.

- Precursor Ion:

221.07

- Key Fragmentation Pathways:

- Loss of Thiazolidine Ring: Cleavage of the bicyclic core is the primary pathway.

- Retro-Diels-Alder (RDA): Characteristic of the imidazothiazole system.

MS Fragmentation Diagram

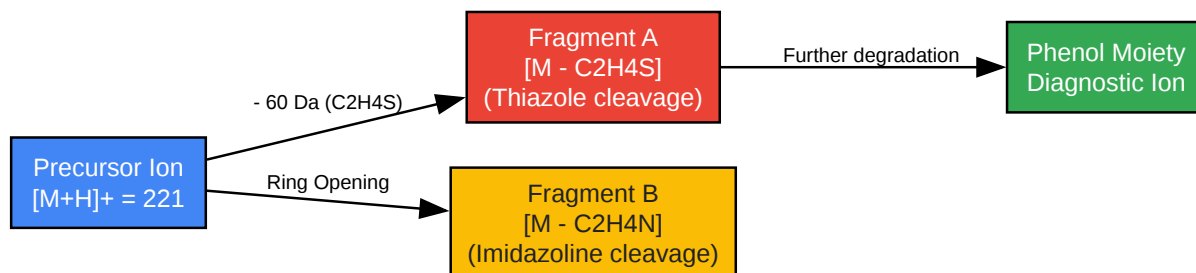


Figure 1: Proposed ESI⁺ Fragmentation Pathway for 4-Hydroxy-tetramisole

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Caption: ESI⁺ fragmentation of m/z 221 typically yields ions corresponding to the loss of the sulfur-containing bridge.

Nuclear Magnetic Resonance (NMR)

The NMR profile is distinct due to the symmetry of the para-substituted benzene ring.

Predicted

NMR Data (400 MHz, DMSO-

):

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
9.40	Singlet (Broad)	1H	Phenolic -OH (Exchangeable with D ₂ O)
7.15	Doublet (d)	2H	Aromatic H-2', H-6' (Ortho to alkyl)
6.75	Doublet (d)	2H	Aromatic H-3', H-5' (Ortho to OH)
4.90	Triplet/dd	1H	H-6 (Chiral center methine)
3.50 – 3.70	Multiplet	1H	H-3 (Imidazothiazole ring)
3.20 – 3.40	Multiplet	1H	H-3 (Geminal partner)
2.70 – 3.10	Multiplet	4H	H-2, H-5 (Remaining methylene protons)

Note: The aromatic region shows a classic AA'BB' system, distinguishing it from the monosubstituted benzene of Levamisole.

Experimental Protocol: Extraction & Analysis

Context: In urine samples (equine or human), **4-Hydroxy-tetramisole** exists primarily as a glucuronide. Direct analysis without hydrolysis will yield false negatives.

Workflow Logic

- Hydrolysis: Cleave the sugar moiety to release the free analyte.
- LLE (Liquid-Liquid Extraction): Isolate the basic analyte from the matrix.

- Analysis: LC-MS/MS for sensitivity; NMR for reference standard purity.

Analytical Workflow Diagram

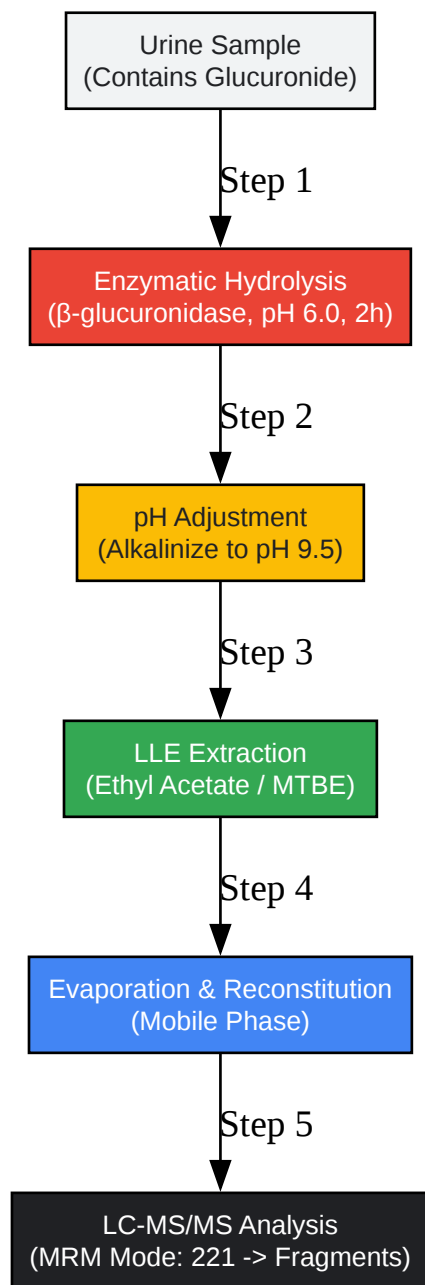


Figure 2: Extraction Workflow for Biological Matrices

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Caption: Critical hydrolysis step ensures detection of the conjugated metabolite.

Protocol Steps

- Sample Prep: Take 2.0 mL of urine. Add 1.0 mL of phosphate buffer (pH 6.0).
- Hydrolysis: Add 50
of
-glucuronidase (e.g., from *E. coli* or *Helix pomatia*). Incubate at 37°C for 2 hours. Why: This converts the non-extractable glucuronide back to **4-Hydroxy-tetramisole**.
- Alkalinization: Adjust pH to >9.0 using
or NaOH. Why: The amine must be deprotonated to be extracted into organic solvent.
- Extraction: Add 5 mL of Ethyl Acetate or MTBE. Vortex for 5 mins. Centrifuge.
- Reconstitution: Evaporate the organic layer under nitrogen. Reconstitute in 100
of 90:10 Water:Acetonitrile (0.1% Formic Acid).

References

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